

Physical and chemical properties of Fulvine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Fulvine	
Cat. No.:	B1209707	Get Quote

References

- 1. chemfarms.com [chemfarms.com]
- 2. Fulvine | C16H23NO5 | CID 73413 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Fulvine and the pulmonary circulation PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Fulvinezuur Wikipedia [nl.wikipedia.org]
- 5. Fulvic Acid: Chemical Properties, Uses, Side Effects and More [galvan.health]
- To cite this document: BenchChem. [Physical and chemical properties of Fulvine].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209707#physical-and-chemical-properties-offulvine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com